

Cardiogenol C: A Small Molecule Inducer of Cardiogenesis - A Technical Guide

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Compound of Interest

Compound Name: *Cardiogenol C*

Cat. No.: *B1247813*

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Abstract

Cardiogenol C, a cell-permeable diaminopyrimidine compound, has emerged as a significant small molecule inducer of cardiogenesis. It effectively promotes the differentiation of pluripotent and lineage-committed progenitor cells into cardiomyocyte-like cells. This technical guide provides an in-depth overview of **Cardiogenol C**, summarizing key quantitative data, detailing experimental protocols for its application and assessment, and visualizing the associated signaling pathways and experimental workflows. This document is intended to serve as a comprehensive resource for researchers in cardiac regenerative medicine and drug discovery.

Introduction

The limited regenerative capacity of the adult mammalian heart has spurred the development of novel therapeutic strategies to replace lost or damaged cardiomyocytes. Small molecules that can direct the differentiation of stem and progenitor cells into a cardiac lineage offer a promising approach for cardiac repair. **Cardiogenol C** has been identified as one such molecule, capable of upregulating cardiac-specific gene expression and inducing functional cardiac properties in various cell types. Its mechanism of action is primarily linked to the modulation of the Wnt signaling pathway, a critical regulator of cardiogenesis.

Quantitative Data on Cardiogenol C Efficacy

The cardiogenic potential of **Cardiogenol C** has been quantified in several studies. The following tables summarize the key findings regarding its effective concentrations and impact on cardiac marker expression.

Table 1: Effective Concentrations of **Cardiogenol C** for Inducing Cardiogenesis

Cell Type	Effective Concentration	Observations	Reference
Embryonic Stem Cells (ESCs)	EC50 = 100 nM	Promotes differentiation into cardiomyocytes.	[1]
P19 Embryonal Carcinoma Cells	1 µM	Significant increase in Atrial Natriuretic Factor (ANF) expression after 7 days.	[2]
C2C12 Skeletal Myoblasts	0.01 - 100 µM	Dose-dependent increase in ANF and Nkx2.5 expression.	[1]

Table 2: Dose-Dependent Effect of **Cardiogenol C** on Cardiac Marker Expression in C2C12 Cells

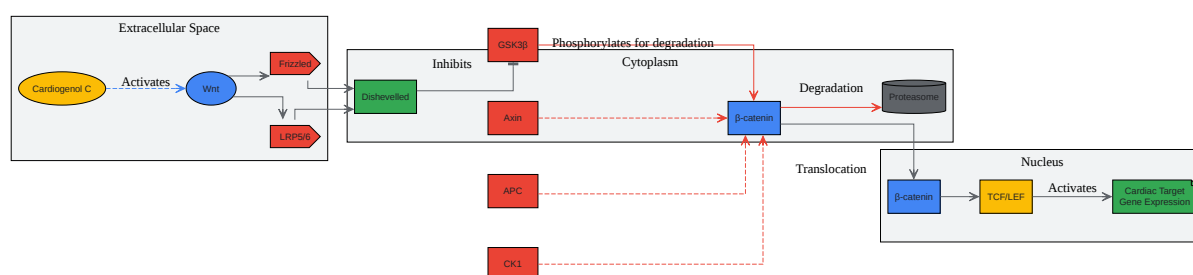
Cardiogenol C Concentration	Fold Increase in ANF Expression (mRNA)	Fold Increase in Nkx2.5 Expression (mRNA)	Reference
0.01 µM	Significant Increase	Significant Increase	[1]
0.1 µM	Significant Increase	Significant Increase	[1]
1 µM	Significant Increase	Significant Increase	
10 µM	Significant Increase	Significant Increase	
100 µM	Highest Induction Observed	Highest Induction Observed	

Table 3: Effect of **Cardiogenol C** on Cardiac Sodium Channel (Nav1.5) Expression in C2C12 Cells

Cardiogenol C Concentration	Observation	Reference
0.001 - 10 μ M	Dose-dependent increase in Nav1.5 protein expression after 7 days.	

Signaling Pathway: Modulation of Wnt Signaling

Cardiogenol C exerts its cardiogenic effects through the activation of the canonical Wnt signaling pathway. This pathway is crucial for mesoderm induction and subsequent cardiac lineage specification during embryonic development. The core of this pathway involves the stabilization of β -catenin, which then translocates to the nucleus to activate the transcription of target genes involved in cardiac development.



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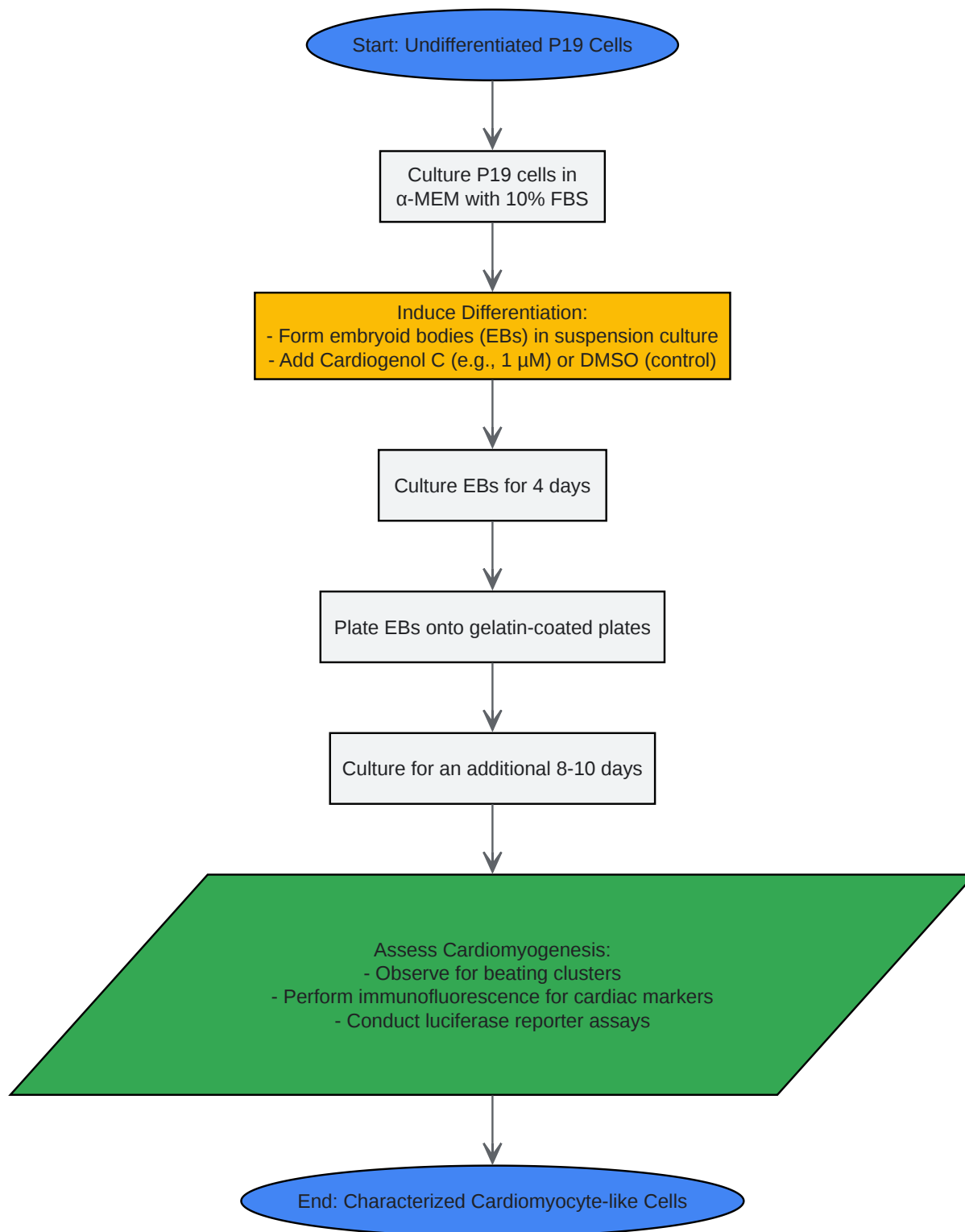
Caption: Canonical Wnt signaling pathway activated by **Cardiogenol C**.

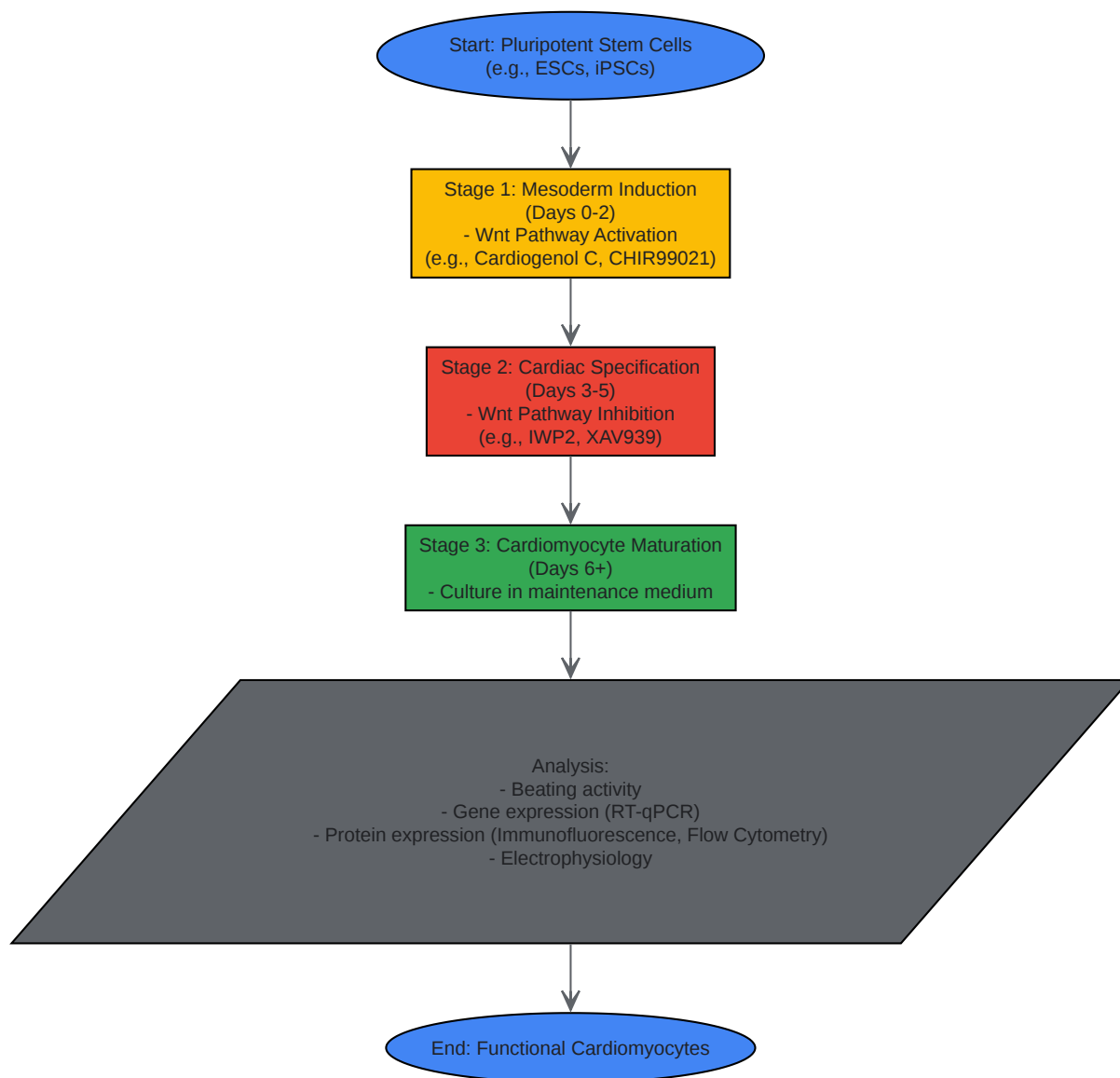
Experimental Protocols

This section provides detailed methodologies for key experiments to assess the cardiogenic effects of **Cardiogenol C**.

Cardiomyocyte Differentiation of P19 Embryonal Carcinoma Cells

This protocol describes the induction of cardiac differentiation in P19 cells using **Cardiogenol C**.





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